

3-Aminobiphenyl chemical properties and structure

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Compound of Interest

Compound Name: 3-Aminobiphenyl

Cat. No.: B7723418

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3-Aminobiphenyl: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical properties, structure, and relevant experimental methodologies for **3-Aminobiphenyl**. The information is intended to support research, development, and safety protocols involving this compound.

Core Chemical Properties and Structure

3-Aminobiphenyl, with the CAS number 2243-47-2, is an aromatic amine consisting of a biphenyl backbone substituted with an amino group at the 3-position.^[1] It typically appears as a white to light yellow crystalline solid or a pale yellow oil.^{[1][2][3]} This compound serves as a building block in the synthesis of various dyes and polymers and has applications in pharmaceutical research.^[1] It is important to note that **3-Aminobiphenyl** is considered a potential carcinogen and should be handled with appropriate safety precautions.^[1]

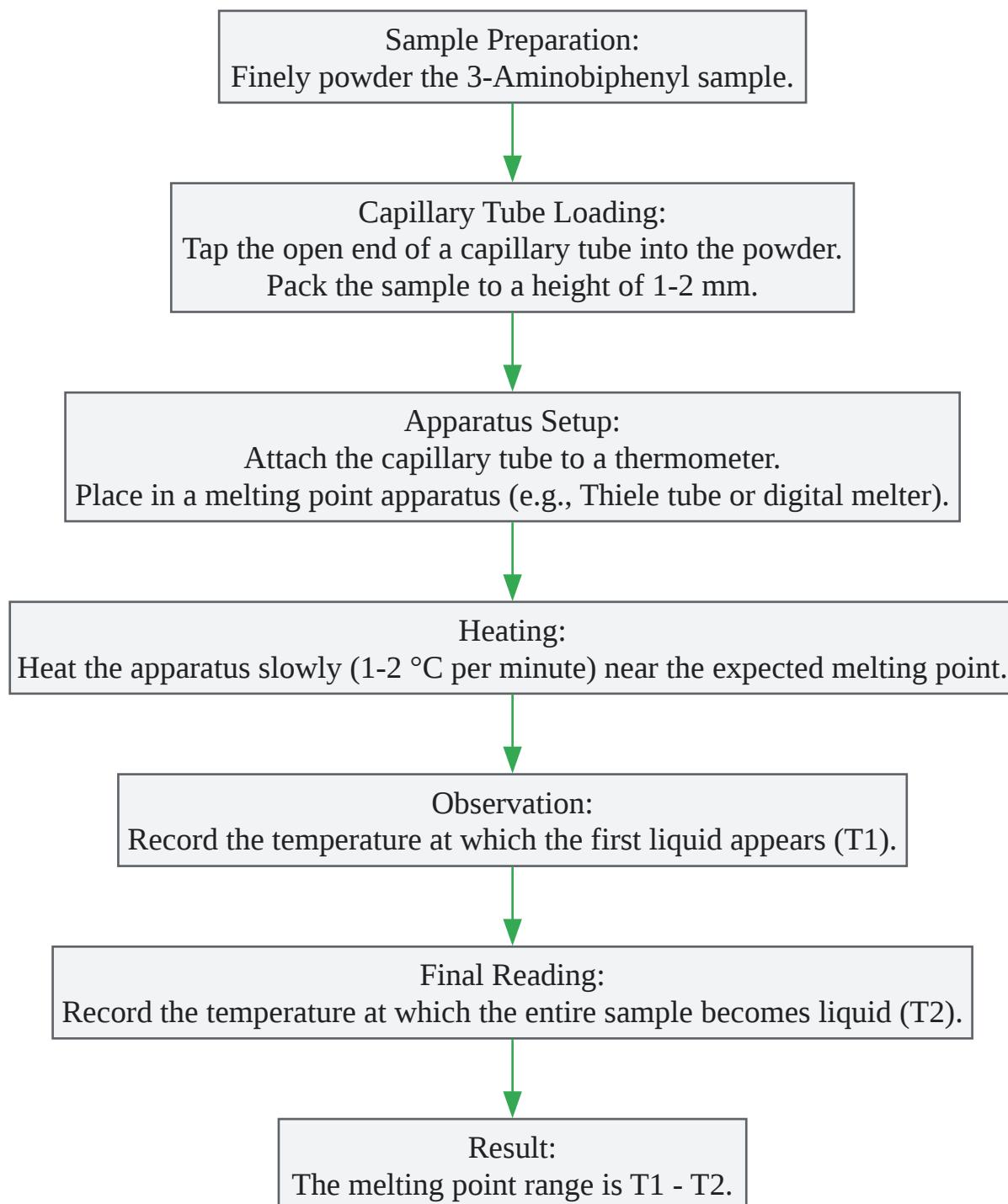
Quantitative Chemical Data

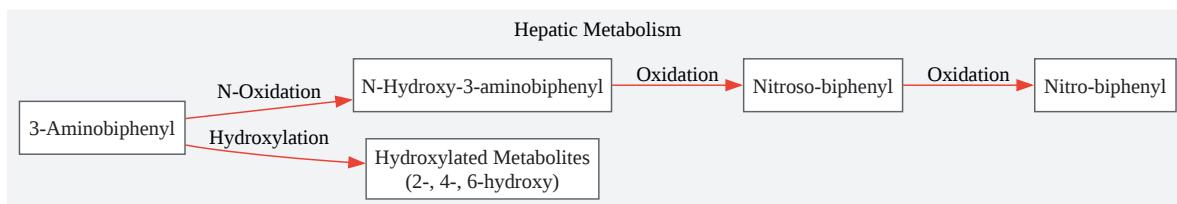
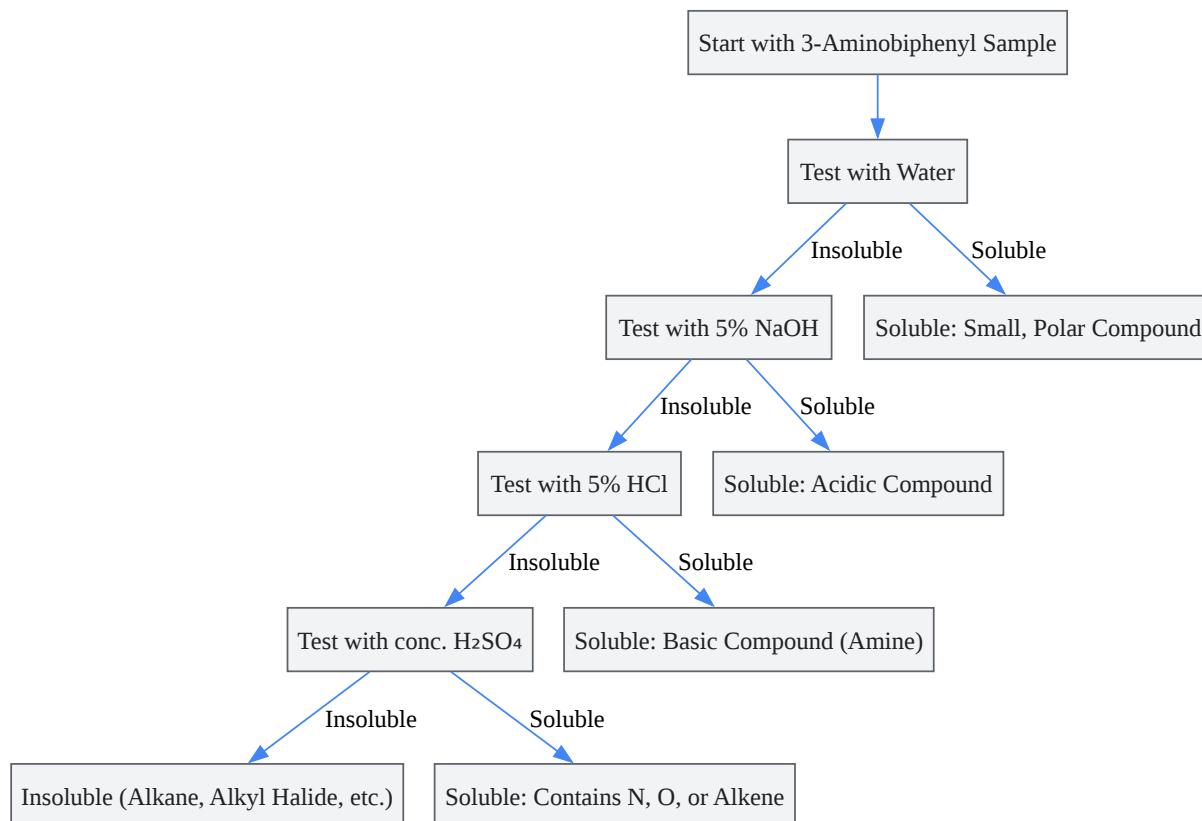
The following table summarizes the key quantitative properties of **3-Aminobiphenyl** for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C ₁₂ H ₁₁ N	[1] [2] [4] [5]
Molecular Weight	169.22 g/mol	[4] [5] [6]
Melting Point	28-33 °C	[3] [4] [7]
Boiling Point	177-178 °C	[2]
pKa (at 18 °C)	4.25	[1]
Density	1.077 g/cm ³	[2]
Flash Point	>110 °C (>230 °F) - closed cup	[3] [4]
Solubility in Water	Sparingly soluble	[1]

Chemical Structure

The molecular structure of **3-Aminobiphenyl** is depicted below. The diagram illustrates the connectivity of the two phenyl rings and the position of the amine group.



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